

Purification and recrystallization methods for tetraethylammonium hydrogen sulphate

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Compound of Interest

Compound Name: *Tetraethylammonium hydrogen sulphate*

Cat. No.: *B096874*

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Technical Support Center: Tetraethylammonium Hydrogen Sulphate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the purification and recrystallization of **tetraethylammonium hydrogen sulphate**. The information is tailored for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What is the typical appearance and melting point of pure **tetraethylammonium hydrogen sulphate**?

Pure **tetraethylammonium hydrogen sulphate** is a white to off-white crystalline powder.^[1] Its melting point is in the range of 243-245 °C.^[2] Significant deviation from this appearance or melting range may indicate the presence of impurities.

Q2: What are the common impurities in crude **tetraethylammonium hydrogen sulphate**?

Common impurities can include residual starting materials from the synthesis, such as tetraethylammonium halides or excess sulfuric acid. Other potential impurities are solvents used during the synthesis and by-products of side reactions. The presence of these impurities can lead to a depressed or broadened melting point.

Q3: In which solvents is **tetraethylammonium hydrogen sulphate** soluble?

Tetraethylammonium hydrogen sulphate is soluble in water.^[1] Due to its ionic nature, it is also expected to be soluble in polar organic solvents.^{[3][4]}

Q4: What is the thermal stability of **tetraethylammonium hydrogen sulphate**?

While specific thermal decomposition data for **tetraethylammonium hydrogen sulphate** is not readily available in the reviewed literature, its high melting point suggests good thermal stability. For precise determination of its decomposition temperature, thermogravimetric analysis (TGA) is recommended.

Troubleshooting Guide

This guide addresses common issues encountered during the purification and recrystallization of **tetraethylammonium hydrogen sulphate**.

Problem	Possible Cause	Troubleshooting Steps
The compound does not fully dissolve in the hot recrystallization solvent.	1. Insufficient solvent. 2. Inappropriate solvent choice. 3. Presence of insoluble impurities.	1. Add small increments of hot solvent until the compound dissolves. 2. Select a more polar solvent. Good starting points, based on analogous compounds, are isopropanol, ethanol, or acetone. 3. If a small amount of material remains undissolved at the boiling point of the solvent, perform a hot filtration to remove it.
The compound "oils out" instead of crystallizing upon cooling.	1. The solution is supersaturated. 2. The cooling process is too rapid. 3. The chosen solvent is too nonpolar for the compound at lower temperatures.	1. Add a small amount of additional solvent to the hot solution. 2. Allow the solution to cool slowly to room temperature before placing it in an ice bath. 3. Try a more polar solvent for recrystallization. A solvent mixture (e.g., ethanol/ethyl acetate) might also be effective.
No crystals form upon cooling.	1. The solution is too dilute. 2. The cooling time is insufficient. 3. The compound is highly soluble in the chosen solvent even at low temperatures.	1. Evaporate some of the solvent to increase the concentration and then allow it to cool again. 2. Allow the solution to stand for a longer period at room temperature and then in an ice bath. 3. Add a less polar "anti-solvent" dropwise to the solution until turbidity persists, then warm slightly to redissolve and cool slowly.

The resulting crystals are discolored.	Presence of colored impurities.	Add a small amount of activated charcoal to the hot solution, boil for a few minutes, and then perform a hot filtration before allowing the solution to cool.
The yield of recrystallized product is low.	1. Too much solvent was used. 2. Premature crystallization during hot filtration. 3. The compound has significant solubility in the cold solvent.	1. Minimize the amount of solvent used for dissolution. 2. Preheat the filtration apparatus (funnel and receiving flask) to prevent cooling and crystallization. 3. Ensure the solution is thoroughly cooled in an ice bath before filtration. Wash the collected crystals with a minimal amount of ice-cold solvent.

Experimental Protocols

General Recrystallization Protocol

This is a general guideline for the recrystallization of **tetraethylammonium hydrogen sulphate**. The choice of solvent and specific volumes should be optimized based on the scale of the experiment and the purity of the starting material.

- **Solvent Selection:** Based on the properties of analogous compounds, polar organic solvents such as isopropanol, ethanol, or acetone are recommended as starting points for recrystallization.
- **Dissolution:** In a fume hood, place the crude **tetraethylammonium hydrogen sulphate** in an Erlenmeyer flask. Add a minimal amount of the chosen solvent. Heat the mixture on a hot plate with stirring. Add more solvent in small portions until the solid is completely dissolved at the boiling point of the solvent.

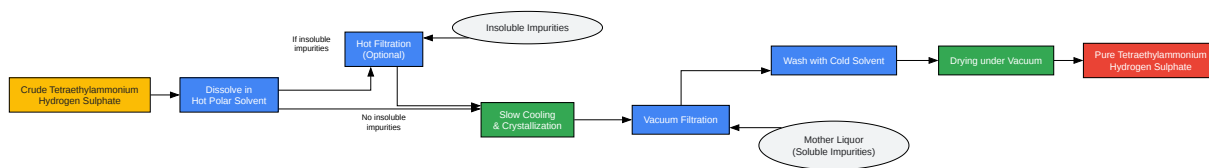
- **Decolorization (Optional):** If the solution is colored, remove it from the heat, allow it to cool slightly, and add a small amount of activated charcoal. Reheat the solution to boiling for a few minutes.
- **Hot Filtration (if necessary):** If there are insoluble impurities or if activated charcoal was used, perform a hot filtration using a pre-heated funnel and filter paper to remove the solids.
- **Crystallization:** Cover the flask and allow the filtrate to cool slowly to room temperature. Once at room temperature, place the flask in an ice bath to maximize crystal formation.
- **Isolation of Crystals:** Collect the crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of ice-cold recrystallization solvent to remove any remaining impurities.
- **Drying:** Dry the crystals under vacuum to remove any residual solvent.

Data Presentation

Table 1: Physical and Chemical Properties of **Tetraethylammonium Hydrogen Sulphate**

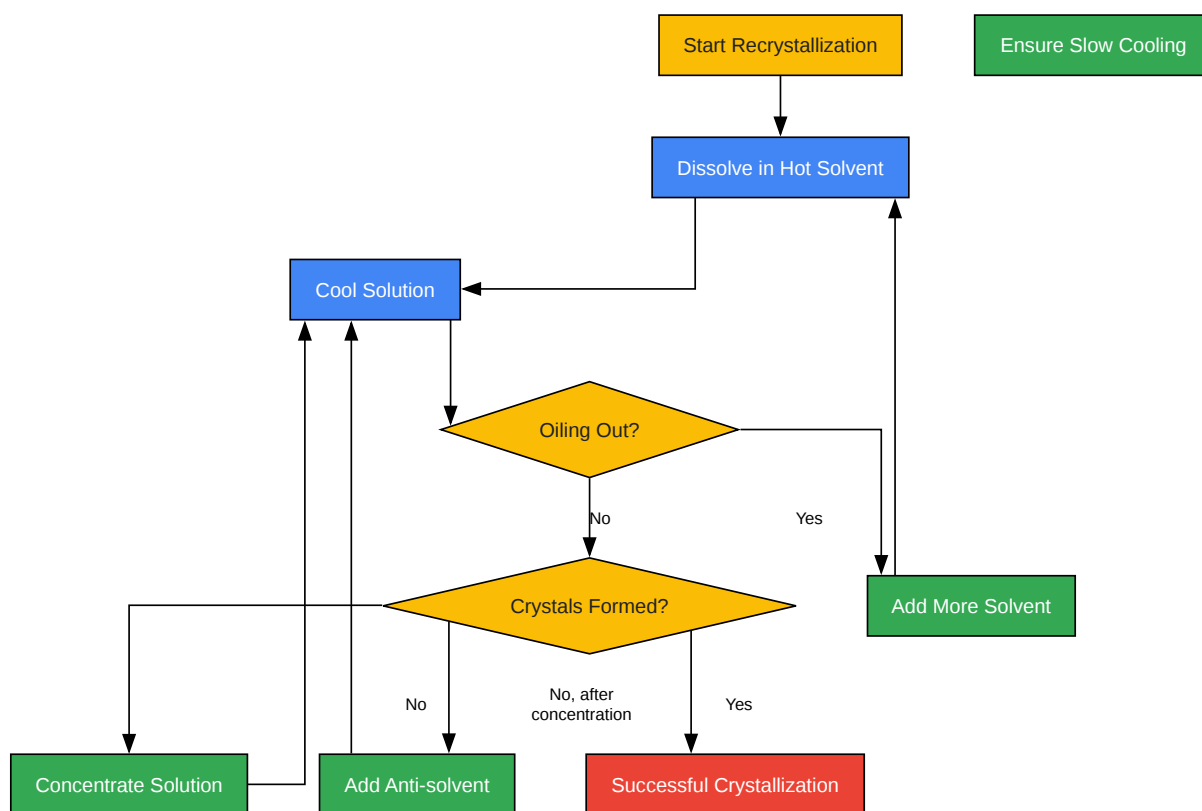
Property	Value	Reference
Molecular Formula	$\text{C}_8\text{H}_{21}\text{NO}_4\text{S}$	[5]
Molecular Weight	227.32 g/mol	[2]
Melting Point	243-245 °C	[2]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in water	[1]

Visualizations



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Caption: Experimental workflow for the purification of **tetraethylammonium hydrogen sulphate**.



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Caption: Troubleshooting logic for common recrystallization issues.

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